

N-BOC-(methylamino)acetaldehyde: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	<i>N</i> -BOC-(methylamino)acetaldehyde
Cat. No.:	B104805

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **N-BOC-(methylamino)acetaldehyde**, a key building block in organic synthesis, particularly in the development of novel therapeutic agents. This document covers its chemical structure, nomenclature, physical and chemical properties, a detailed synthesis protocol, and its applications in medicinal chemistry.

Chemical Structure and Nomenclature

N-BOC-(methylamino)acetaldehyde is a carbamate-protected amino aldehyde. The tert-butoxycarbonyl (BOC) group serves as a protecting group for the secondary amine, preventing unwanted reactions while allowing for selective transformations at the aldehyde functionality.

IUPAC Name: tert-butyl N-methyl-N-(2-oxoethyl)carbamate[1]

Synonyms:

- N-tert-Butoxycarbonyl-N-methylglycinal
- tert-Butyl methyl(2-oxoethyl)carbamate[2]
- N-Boc-N-methyl-2-aminoacetaldehyde
- Methyl(2-oxoethyl)carbamic acid tert-butyl ester[2]

- 1,1-Dimethylethyl methyl(2-oxoethyl)carbamate[2]

Chemical Structure Diagram:

Caption: Chemical structure of **N-BOC-(methylamino)acetaldehyde**.

Physicochemical Properties

A summary of the known and predicted physical and chemical properties of **N-BOC-(methylamino)acetaldehyde** is presented in the table below. It is important to note that some of these values are predicted and should be used as an estimation.

Property	Value	Source
Molecular Formula	C8H15NO3	[1]
Molecular Weight	173.21 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	218.2 ± 19.0 °C (Predicted)	[3]
Density	1.026 g/mL (Predicted)	[3]
Refractive Index	1.44 (Predicted)	[3]
Solubility	Slightly miscible with water	[3][4]
Storage	Store in a freezer under an inert atmosphere	[3]

Experimental Protocols

Synthesis of N-BOC-(methylamino)acetaldehyde

A common and effective method for the synthesis of **N-BOC-(methylamino)acetaldehyde** is the oxidation of the corresponding alcohol, N-BOC-N-methylaminoethanol, using Dess-Martin periodinane.[5]

Reaction Scheme:

N-BOC-N-methylaminoethanol

Dess-Martin Periodinane
Dichloromethane, 0 °C to RT

Oxidation

N-BOC-(methylamino)acetaldehyde

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Caption: Synthesis of **N-BOC-(methylamino)acetaldehyde**.

Detailed Methodology:

- Reaction Setup: To a solution of 2-(N-Boc-methylamino)ethanol (8.8 g, 50 mmol) dissolved in dichloromethane, add Dess-Martin periodinane (22 g, 52 mmol) portion-wise at 0 °C.[5]
- Reaction Progression: Allow the reaction mixture to warm to room temperature and stir for 3 hours.[5]
- Workup: Upon completion, add a saturated aqueous solution of sodium bicarbonate and sodium thiosulfate. Continue stirring for an additional 30 minutes.[5]
- Extraction: Separate the organic phase and wash it with a saturated sodium bicarbonate solution.[5]
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure to yield the final product.[5]

Expected Outcome: This procedure is reported to yield **N-Boc-(methylamino)acetaldehyde** in quantitative yield.[5]

Spectroscopic Data

As of the latest search, detailed experimental ^1H NMR, ^{13}C NMR, and IR spectral data for **N-BOC-(methylamino)acetaldehyde** are not readily available in the public domain.

However, Gas Chromatography-Mass Spectrometry (GC-MS) analysis of the compound synthesized via the Dess-Martin oxidation protocol showed a peak at m/z 174 (M+1), which is consistent with the protonated molecule.^[5]

Applications in Drug Discovery and Development

N-BOC-(methylamino)acetaldehyde is a valuable intermediate in the synthesis of various pharmaceutical compounds. Its primary application lies in its use as a building block for the creation of more complex molecular architectures. Notably, it is involved in the preparation of benzo[d]imidazole inhibitors of co-activator associated arginine methyltransferase (CARM1).^[3] It is also used as a reactant in the synthesis of dihydroisoquinolinone derivatives which act as selective mdm2 inhibitors, and in the synthesis of biologically active gold complexes modified with thiourea functionalized tyrosine kinase inhibitors.^[2] The presence of both a protected amine and a reactive aldehyde allows for sequential and controlled modifications, making it a versatile tool for medicinal chemists.

Safety and Handling

N-BOC-(methylamino)acetaldehyde should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. It is sensitive to air and should be stored under an inert atmosphere in a freezer.^[3]

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All chemical manipulations should be performed by trained individuals in a properly equipped laboratory setting.

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